

Dynamic Acquisition Parameters for Mebrofenin Functional Liver Imaging: Application Notes and Protocols

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Compound of Interest

Compound Name: Mebrofenin

Cat. No.: B129125

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Introduction

Technetium-99m (99mTc)-**Mebrofenin** is a radiopharmaceutical agent widely utilized in hepatobiliary scintigraphy (HBS) to non-invasively assess liver function.[1][2] Its kinetics of hepatic uptake and biliary excretion are well-characterized, making it a valuable tool in both clinical diagnostics and preclinical research.[3][4] **Mebrofenin** is primarily taken up by hepatocytes via organic anion-transporting polypeptides (OATPs), specifically OATP1B1 and OATP1B3, and is subsequently excreted into the bile canaliculi, predominantly by the multidrug resistance-associated protein 2 (MRP2), with some sinusoidal efflux mediated by MRP3.[3] This dynamic process allows for the quantitative measurement of hepatocyte function, which is crucial in various applications, including the evaluation of drug-induced liver injury (DILI), the study of drug-drug interactions (DDIs) involving hepatic transporters, and the preoperative assessment of future remnant liver (FRL) function before major liver resection.

These application notes provide detailed protocols for dynamic 99mTc-**Mebrofenin** functional liver imaging in both preclinical and clinical settings. The protocols are designed to guide researchers and drug development professionals in obtaining robust and reproducible data for the quantitative assessment of liver function.

Preclinical Imaging Protocol: Rodent Models

This protocol outlines the dynamic acquisition of ^{99m}Tc -**Mebrofenin** imaging in rats to assess hepatobiliary function.

Experimental Protocol

- Radiolabeling:
 - Prepare ^{99m}Tc -**Mebrofenin** according to the manufacturer's instructions (e.g., Bridatec; GE Healthcare).
 - Ensure quality control of the radiolabeled compound to confirm high radiochemical purity.
- Animal Preparation:
 - Fast rats for a minimum of 4 hours prior to imaging to standardize gastrointestinal motility and bile flow. Prolonged fasting (>24 hours) should be avoided as it can alter biliary kinetics.
 - Anesthetize the animal using an appropriate anesthetic agent (e.g., isoflurane).
 - Place the animal in a supine position on the imaging bed of a SPECT or planar scintigraphy system.
 - Maintain the animal's body temperature using a heating pad.
 - Insert a tail vein catheter for the administration of the radiotracer.
- Image Acquisition:
 - Position a gamma camera with a low-energy, high-resolution (LEHR) collimator over the liver and heart region.
 - Set the energy window symmetrically around the 140 keV photopeak of ^{99m}Tc .
 - Administer a bolus injection of ^{99m}Tc -**Mebrofenin** via the tail vein catheter.
 - Initiate dynamic image acquisition immediately upon injection.
 - Acquire a series of dynamic planar images over a period of 60 minutes.

- Data Analysis:
 - Draw regions of interest (ROIs) over the liver, heart (as a blood pool surrogate), and total field of view.
 - Generate time-activity curves (TACs) for each ROI.
 - Calculate the hepatic uptake rate (%/min) from the initial phase of the liver TAC (e.g., 150-350 seconds post-injection) to quantify hepatocyte function.
 - Analyze the biliary excretion phase from the later portion of the liver and intestinal TACs.

Quantitative Data Summary: Preclinical

Parameter	Value	Reference
Radiopharmaceutical	99mTc-Mebrofenin	
Animal Model	Rat	
Fasting Period	4 hours	
Anesthesia	Isoflurane	N/A
Imaging System	Gamma Camera with LEHR Collimator	
Acquisition Mode	Dynamic Planar	
Acquisition Duration	60 minutes	
Data Analysis	Time-Activity Curves, Hepatic Uptake Rate	

Clinical Imaging Protocol: Human Subjects

This protocol details the procedure for dynamic 99mTc-**Mebrofenin** hepatobiliary scintigraphy in human subjects for the quantitative assessment of liver function.

Experimental Protocol

- Patient Preparation:

- Patients should fast for a minimum of 2-4 hours before the scan.
- Patients who have fasted for more than 24 hours or are on total parenteral nutrition may require pretreatment with sincalide (CCK) to empty the gallbladder.
- Record any recent use of opioid pain relievers, as they can affect the sphincter of Oddi.
- Radiopharmaceutical Administration:
 - Administer an intravenous bolus injection of 99mTc-**Mebrofenin**. The typical adult dose is around 200 MBq (5.41 mCi).
- Dynamic Image Acquisition (Planar/SPECT):
 - Position the patient in a supine position with a dual-head gamma camera equipped with LEHR collimators positioned over the liver and heart.
 - Hepatic Uptake Phase:
 - Start dynamic acquisition immediately after the injection.
 - Acquire a series of frames, for example, 38 frames of 10 seconds each, using a 128x128 matrix.
 - SPECT/CT Acquisition (Optional but Recommended for Regional Assessment):
 - Following the initial dynamic phase, perform a fast SPECT acquisition over 360 degrees (e.g., 60 frames, 8 seconds per frame, 256x256 matrix).
 - A low-dose CT scan is acquired for anatomical localization and attenuation correction.
 - Biliary Excretion Phase:
 - Continue with a second dynamic acquisition to monitor the excretion of the tracer into the biliary system and intestines (e.g., 20 frames of 60 seconds each, 128x128 matrix).
- Data Processing and Analysis:

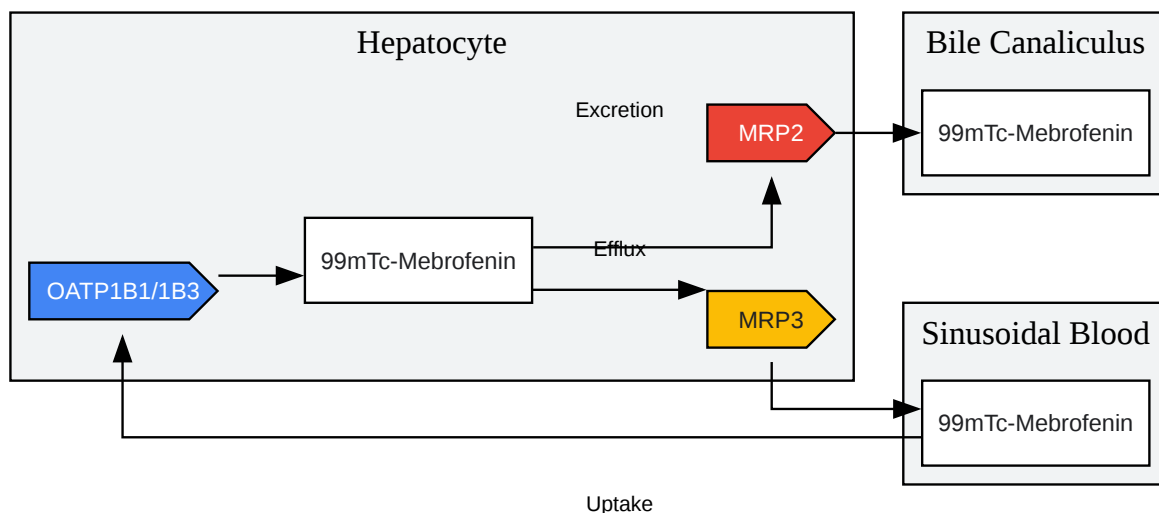
- Draw ROIs over the liver, blood pool (heart), and total field of view on the dynamic planar images.
- Generate time-activity curves for each ROI.
- Calculate the hepatic **Mebrofenin** uptake rate (%/min), often normalized to body surface area (%/min/m²), using data from the initial uptake phase (typically 150-350 seconds post-injection).
- For SPECT/CT data, delineate the future remnant liver (FRL) volume on the CT images and use this to calculate the FRL function from the SPECT data. A validated cut-off value for predicting post-operative liver failure is often used (e.g., 2.7%/min/m²).

Quantitative Data Summary: Clinical

Parameter	Value	Reference(s)
Radiopharmaceutical	99mTc-Mebrofenin	
Patient Fasting	2-4 hours	
Administered Activity	~200 MBq (5.41 mCi)	
Imaging System	Dual-head SPECT/CT with LEHR collimators	
Hepatic Uptake Phase	36-38 frames of 10 s/frame, 128x128 matrix	
SPECT Acquisition	60 frames of 8 s/frame, 256x256 matrix	
Biliary Excretion Phase	15-20 frames of 60 s/frame, 128x128 matrix	
Primary Endpoint	Hepatic Mebrofenin Uptake Rate (%/min/m ²)	
FRL Function Cut-off	2.69-2.72 %/min/m ²	

Visualizations

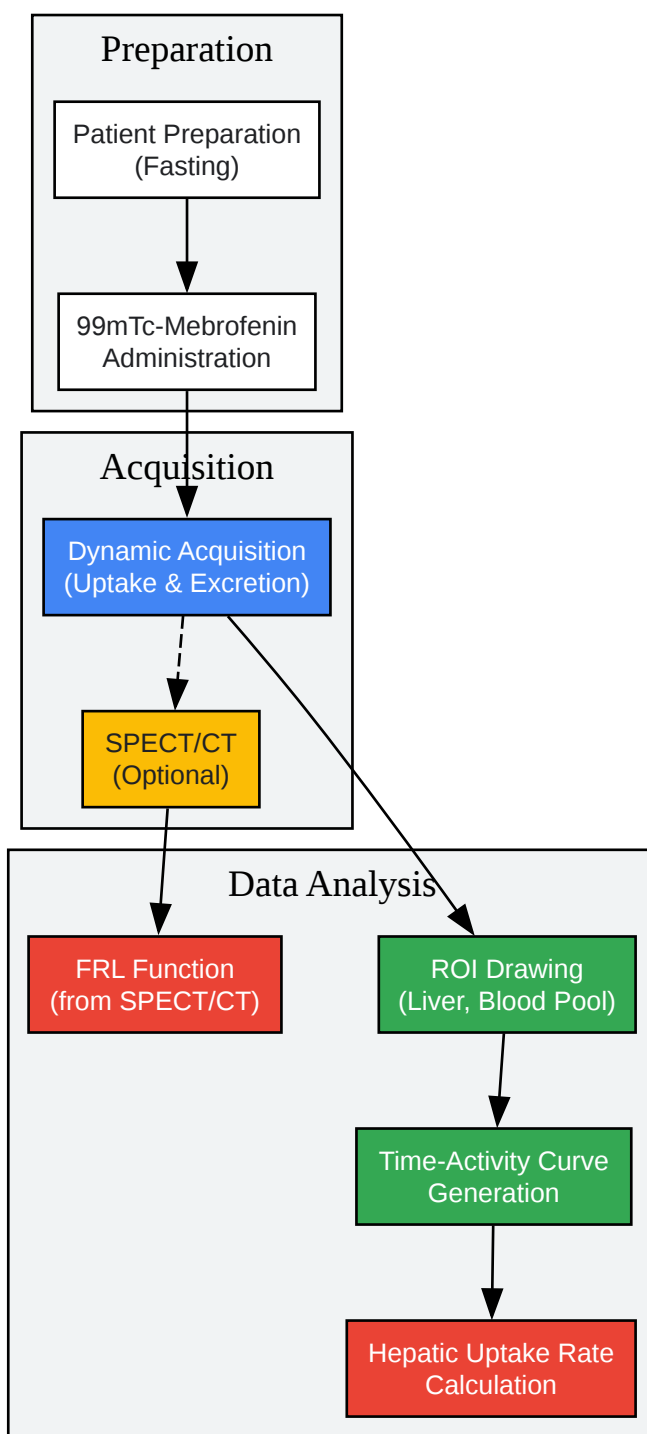
Mebrofenin Hepatobiliary Transport Pathway



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Caption: **Mebrofenin** transport from blood to bile via hepatocyte transporters.

Dynamic Imaging and Analysis Workflow



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References

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